

Proper Disposal of Crenatine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Crenatine**

Cat. No.: **B031384**

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This document provides essential safety and logistical information for the proper disposal of **Crenatine** (CAS No. 26585-14-8), a β -carboline alkaloid. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting. Due to the limited availability of a specific Safety Data Sheet (SDS) for **Crenatine**, these guidelines are based on the general principles for the disposal of hazardous nitrogenous heterocyclic compounds and β -carboline alkaloids. Always consult your institution's Environmental Health and Safety (EHS) department for specific local regulations.

Crenatine Chemical and Physical Properties

The following table summarizes the known properties of **Crenatine**. This data is essential for understanding its behavior and potential hazards during handling and disposal.

Property	Value
CAS Number	26585-14-8 [1] [2] [3]
IUPAC Name	1-ethyl-9H-beta-carbolin-4-yl methyl ether
Molecular Formula	C ₁₄ H ₁₄ N ₂ O [2]
Molecular Weight	226.28 g/mol
Appearance	Data not available
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone [3]
Storage Temperature	2-8°C
Hazardous Decomposition	When heated to decomposition, nitrogen oxides (NO _x) and carbon oxides (CO, CO ₂) may be produced.
Incompatibilities	Strong oxidizing agents.

Experimental Protocols for Disposal

As no specific experimental protocols for the neutralization or deactivation of **Crenatine** are publicly available, the primary disposal method involves collection, segregation, and transfer to a licensed hazardous waste facility. Chemical deactivation should not be attempted without a validated and approved protocol from your institution's EHS office.

Step-by-Step Disposal Procedure

Follow these steps to ensure the safe disposal of **Crenatine** waste.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE at all times: a lab coat, safety glasses with side shields (or goggles), and chemical-resistant gloves (nitrile or neoprene).

2. Waste Segregation and Collection:

- Solid Waste:

- Collect all solid **Crenatine** waste, including contaminated consumables (e.g., weigh boats, pipette tips, gloves, absorbent paper), in a dedicated, clearly labeled hazardous waste container.
- The container must be made of a compatible material (e.g., polyethylene), be in good condition, and have a secure, tight-fitting lid.

- Liquid Waste:

- Collect all liquid waste containing **Crenatine**, including unused solutions and solvent rinses, in a dedicated, labeled hazardous waste container for organic or alkaloid waste.
- Do not mix with incompatible waste streams, particularly strong oxidizing agents.
- Ensure the container is stored in a secondary containment tray to prevent spills.

3. Labeling Hazardous Waste:

- Label the waste container clearly with the words "Hazardous Waste."
- Identify the contents, listing "**Crenatine** (CAS: 26585-14-8)" and any solvents present with their approximate concentrations.
- Indicate the accumulation start date on the label.

4. Storage:

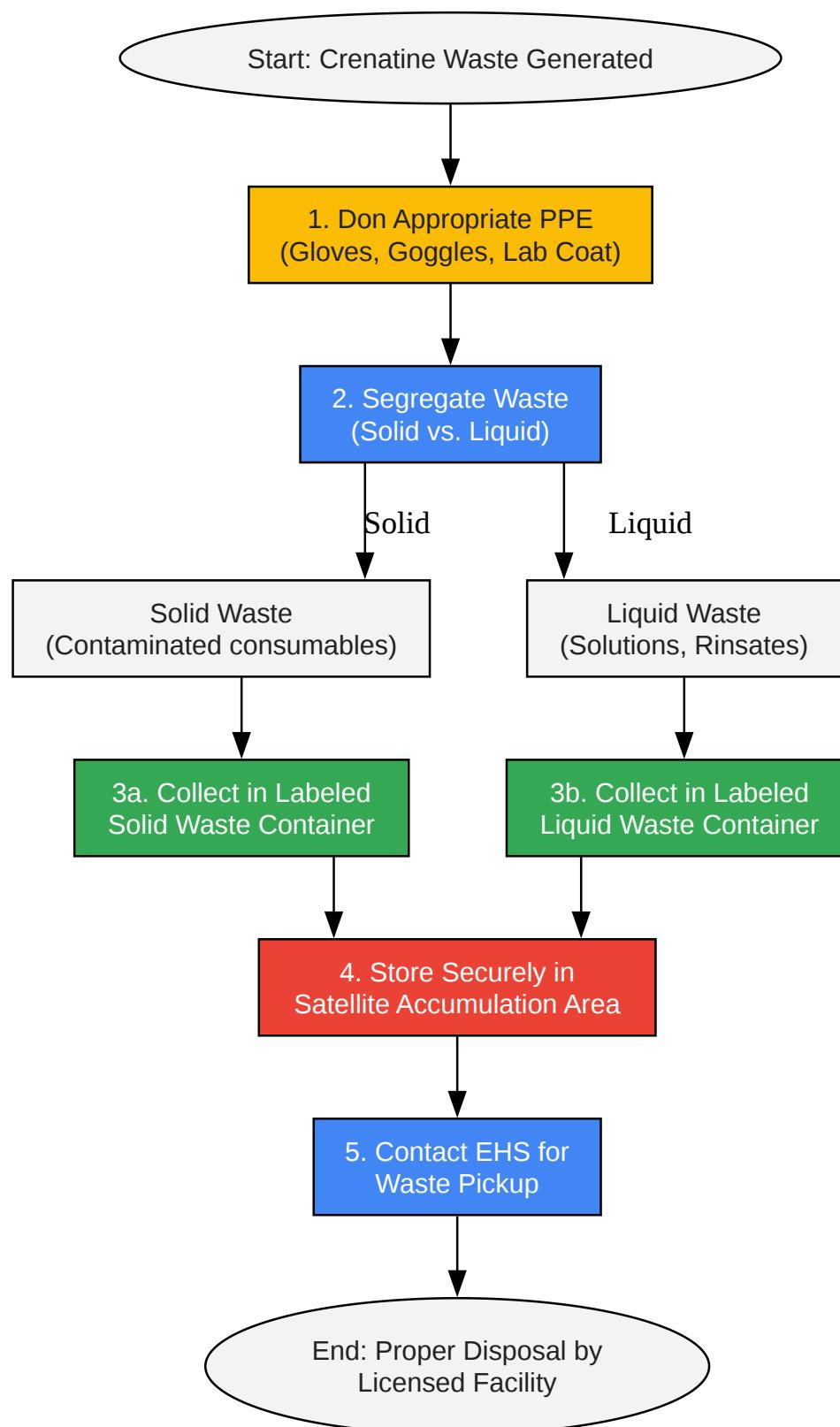
- Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.
- The SAA should be away from general traffic, drains, and sources of ignition.
- Ensure the container remains closed at all times, except when adding waste.

5. Arranging for Disposal:

- Once the container is full (not exceeding 90% capacity) or the accumulation time limit set by your institution is reached, contact your EHS department to arrange for a scheduled pickup. [\[4\]](#)
- Do not dispose of **Crenatine** waste down the sanitary sewer or in the regular trash.[\[5\]](#)[\[6\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Crenatine** waste in a laboratory setting.

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Caption: Workflow for the safe disposal of **Crenatine** waste.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Crenatine | 26585-14-8 | BBA58514 | Biosynth [biosynth.com]
- 3. Crenatine | CAS:26585-14-8 | Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
- 4. ethz.ch [ethz.ch]
- 5. sharedlab.bme.wisc.edu [sharedlab.bme.wisc.edu]
- 6. ehrs.upenn.edu [ehrs.upenn.edu]
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